

Application Notes and Protocols for In Vitro Studies with ST-2560

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Compound of Interest

Compound Name: ST-2560

Cat. No.: B15589174

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **ST-2560**, a potent and selective inhibitor of the voltage-gated sodium channel NaV1.7, in various in vitro experimental settings.

Introduction to ST-2560

ST-2560 is a small molecule inhibitor that selectively targets the NaV1.7 sodium channel, which is preferentially expressed in peripheral sensory neurons and plays a crucial role in pain signaling.^{[1][2][3]} Due to its high selectivity, **ST-2560** is a valuable tool for investigating the specific role of NaV1.7 in nociception and for the development of novel non-opioid analgesics. The reported half-maximal inhibitory concentration (IC₅₀) for **ST-2560** against primate NaV1.7 is 39 nM, with over 1000-fold selectivity against other human NaV1.x isoforms.^{[1][2][3]}

Table 1: In Vitro Efficacy of **ST-2560**

Target	IC50 (nM)	Species	Assay Type
NaV1.7	39	Primate	Whole-cell patch-clamp electrophysiology

Preparation of ST-2560 for In Vitro Use

Proper preparation of **ST-2560** is critical for obtaining reliable and reproducible results in in vitro studies.

Stock Solution Preparation

It is recommended to prepare a high-concentration stock solution of **ST-2560** in a suitable solvent, which can then be diluted to the desired working concentration in cell culture media.

Recommended Solvent: Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **ST-2560** for in vitro use.

Protocol for Preparing a 10 mM Stock Solution:

- **Weighing:** Accurately weigh the required amount of **ST-2560** powder. The molecular weight of **ST-2560** is 562.62 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 5.63 mg of **ST-2560**.
- **Dissolving:** Add the appropriate volume of sterile, anhydrous DMSO to the **ST-2560** powder. For a 10 mM stock, dissolve 5.63 mg in 1 mL of DMSO.
- **Mixing:** Gently vortex or sonicate the solution in a water bath until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. When stored properly, DMSO stock solutions are typically stable for several months. Before use, thaw the aliquot at room temperature and ensure the compound is fully dissolved.

Note: The final concentration of DMSO in the cell culture medium should be kept as low as possible (ideally $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.

Experimental Protocols

This section provides detailed protocols for key in vitro experiments to characterize the activity of **ST-2560**.

Cell Culture

Suitable Cell Lines:

- HEK293 cells stably expressing NaV1.7: These cells are a common model for studying the electrophysiological and pharmacological properties of NaV1.7 in a controlled environment.
- Dorsal Root Ganglion (DRG) neurons: Primary cultures of DRG neurons endogenously express NaV1.7 and provide a more physiologically relevant model for studying pain pathways.
- TE671 cells: This human rhabdomyosarcoma cell line endogenously expresses NaV1.7 and can be an alternative to engineered cell lines.

Cytotoxicity Assay (MTT Assay)

It is essential to determine the cytotoxic concentration of **ST-2560** in your chosen cell line to ensure that the observed effects are due to NaV1.7 inhibition and not general toxicity.

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cell metabolic activity. Viable cells with active mitochondria reduce the yellow MTT to a purple formazan product, which can be quantified spectrophotometrically.

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at an appropriate density and allow them to adhere and grow for 24 hours.

- **Compound Treatment:** Prepare serial dilutions of **ST-2560** in cell culture medium. The final DMSO concentration should be consistent across all wells, including the vehicle control (medium with the same percentage of DMSO). Remove the old medium from the cells and add the medium containing different concentrations of **ST-2560**.
- **Incubation:** Incubate the plate for a period relevant to your planned experiments (e.g., 24, 48, or 72 hours) at 37°C in a humidified CO₂ incubator.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours.
- **Formazan Solubilization:** Add a solubilization solution (e.g., DMSO or a detergent-based solution) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the cell viability against the log of the **ST-2560** concentration to determine the IC₅₀ for cytotoxicity.

Note: While specific cytotoxicity data for **ST-2560** is not widely available in the public domain, it is crucial to perform this assay to establish a non-toxic working concentration range for your specific cell line and experimental conditions.

Whole-Cell Patch-Clamp Electrophysiology

This technique is the gold standard for characterizing the effects of ion channel modulators on channel activity.

Principle: A glass micropipette forms a high-resistance seal with the cell membrane, allowing for the measurement of ion currents across the entire cell membrane.

Protocol:

- **Cell Preparation:** Plate cells expressing NaV1.7 (e.g., HEK293-NaV1.7 or DRG neurons) on coverslips suitable for electrophysiological recording.

- **Recording Setup:** Place the coverslip in a recording chamber on the stage of an inverted microscope and perfuse with an external solution.
- **Patching:** Using a micromanipulator, guide a glass micropipette filled with an internal solution to the surface of a cell and form a giga-ohm seal.
- **Whole-Cell Configuration:** Apply a brief suction to rupture the cell membrane under the pipette tip to achieve the whole-cell configuration.
- **Current Recording:** Apply voltage protocols to elicit NaV1.7 currents. A typical protocol involves holding the cell at a negative potential (e.g., -120 mV) and then depolarizing to various test potentials.
- **Compound Application:** After establishing a stable baseline recording, perfuse the cell with the external solution containing the desired concentration of **ST-2560**.
- **Data Acquisition and Analysis:** Record the sodium currents before and after the application of **ST-2560**. Analyze the data to determine the percentage of current inhibition and the IC₅₀ for NaV1.7 blockade.

Intracellular Calcium Imaging

Inhibition of NaV1.7 can lead to changes in neuronal excitability and subsequently alter intracellular calcium dynamics.

Principle: Fluorescent calcium indicators, such as Fura-2 AM or Fluo-4 AM, are used to measure changes in intracellular calcium concentration ($[Ca^{2+}]_i$). These indicators are cell-permeant and become fluorescent upon binding to calcium.

Protocol:

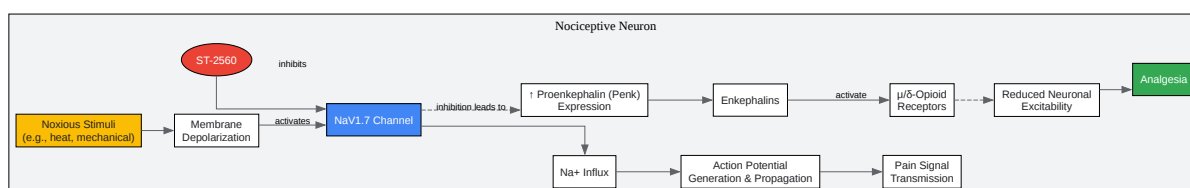
- **Cell Seeding:** Seed cells (e.g., DRG neurons) on glass-bottom dishes or coverslips.
- **Dye Loading:** Incubate the cells with a calcium indicator dye (e.g., Fura-2 AM or Fluo-4 AM) in a suitable buffer.
- **Baseline Measurement:** Acquire baseline fluorescence images of the cells before stimulation.

- **Compound Incubation:** Incubate the cells with **ST-2560** or a vehicle control for a predetermined period.
- **Stimulation:** Stimulate the cells with a depolarizing agent (e.g., high potassium solution or a specific agonist) to induce calcium influx.
- **Image Acquisition:** Record the changes in fluorescence intensity over time using a fluorescence microscope equipped with a camera.
- **Data Analysis:** Analyze the fluorescence intensity changes to quantify the effect of **ST-2560** on stimulus-evoked calcium responses.

Signaling Pathways and Experimental Workflows

NaV1.7 Signaling Pathway in Nociception

Inhibition of NaV1.7 by **ST-2560** directly blocks the influx of sodium ions in response to membrane depolarization in nociceptive neurons. This leads to a reduction in the generation and propagation of action potentials, thereby dampening pain signals. Downstream of this primary mechanism, studies suggest a link between NaV1.7 activity and the endogenous opioid system. Inhibition of NaV1.7 may lead to an upregulation of proenkephalin (Penk) expression, which encodes for enkephalins, endogenous opioid peptides. These peptides can then act on μ - and δ -opioid receptors, contributing to analgesia.

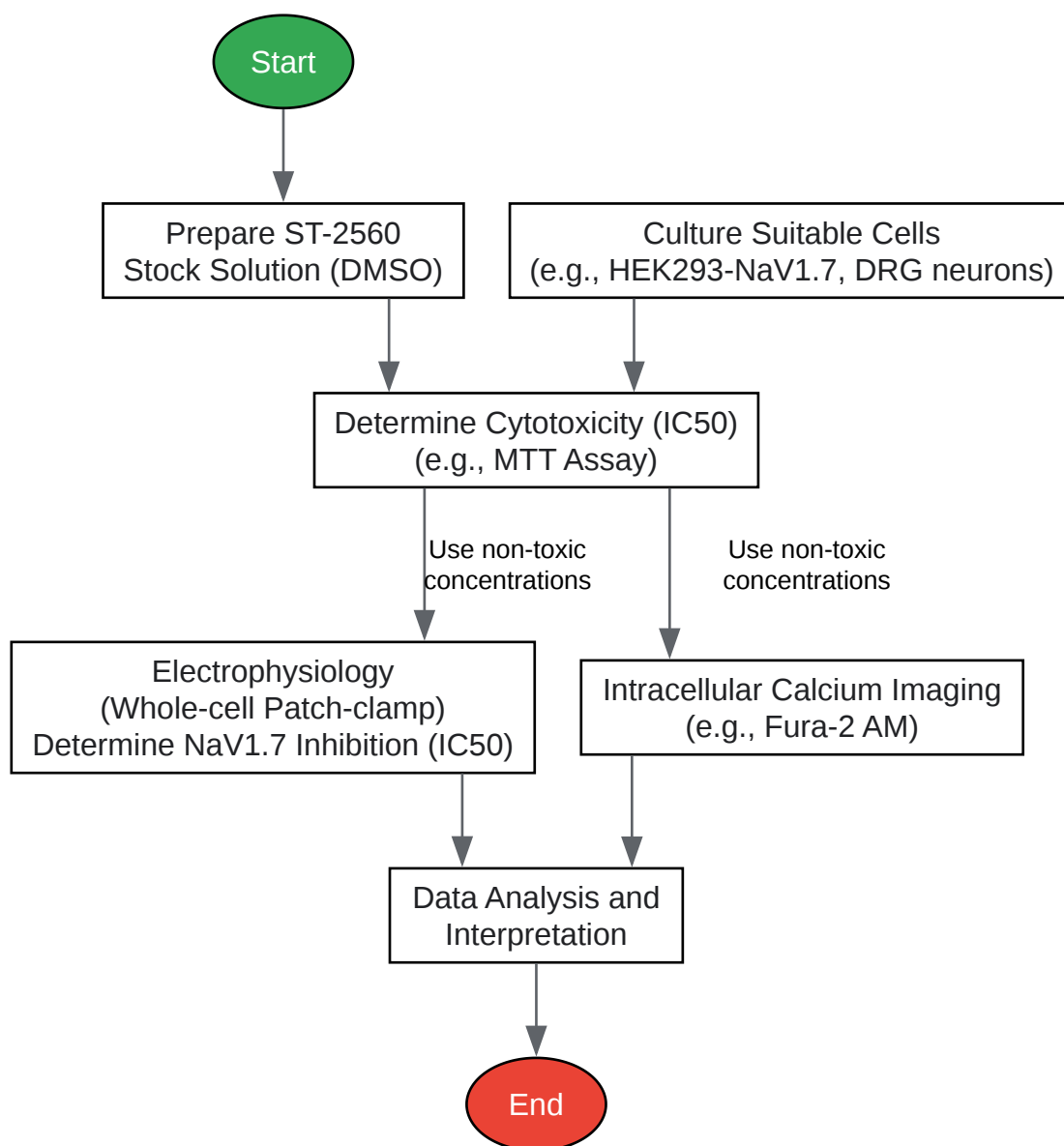


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Caption: Signaling pathway of NaV1.7 inhibition by **ST-2560**.

Experimental Workflow for In Vitro Characterization of ST-2560

The following workflow outlines the key steps for characterizing the in vitro effects of **ST-2560**.



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Caption: Workflow for in vitro characterization of **ST-2560**.

Conclusion

These application notes provide a framework for the preparation and use of **ST-2560** in in vitro studies. By following these protocols, researchers can obtain reliable and reproducible data to further elucidate the role of NaV1.7 in cellular function and its potential as a therapeutic target. It is crucial to determine the specific optimal conditions, such as cell density and compound concentrations, for each experimental setup.

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